

[2,3'-Bipyridin]-2'-amine CAS number and supplier information

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Compound of Interest

Compound Name: [2,3'-Bipyridin]-2'-amine

Cat. No.: B15046611

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Technical Guide: Aminobipyridines

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the chemical identity and availability of **[2,3'-Bipyridin]-2'-amine** and its isomers. The information provided is intended to support research and development activities in the fields of medicinal chemistry, materials science, and chemical synthesis.

Executive Summary

The specific isomer **[2,3'-Bipyridin]-2'-amine** is not readily commercially available. One potential supplier lists the compound as discontinued, and a specific CAS (Chemical Abstracts Service) number for this isomer could not be identified through standard chemical databases. However, several structural isomers of aminobipyridine are commercially available from various suppliers. This guide provides key technical data for these related compounds to aid researchers in sourcing alternative reagents for their studies.

Availability of [2,3'-Bipyridin]-2'-amine

Initial investigations suggest that **[2,3'-Bipyridin]-2'-amine** is not a stock chemical. CymitQuimica, a chemical supplier, lists the product as discontinued. Further searches of chemical registries and supplier databases did not yield a specific CAS number for this

compound, which is a strong indication of its limited commercial availability. Researchers requiring this specific molecule may need to consider custom synthesis.

Commercially Available Aminobipyridine Isomers

While **[2,3'-Bipyridin]-2'-amine** is elusive, several other aminobipyridine isomers are available. The following tables summarize key identification and supplier information for these related compounds.

Table 1: Chemical Identification of Aminobipyridine Isomers

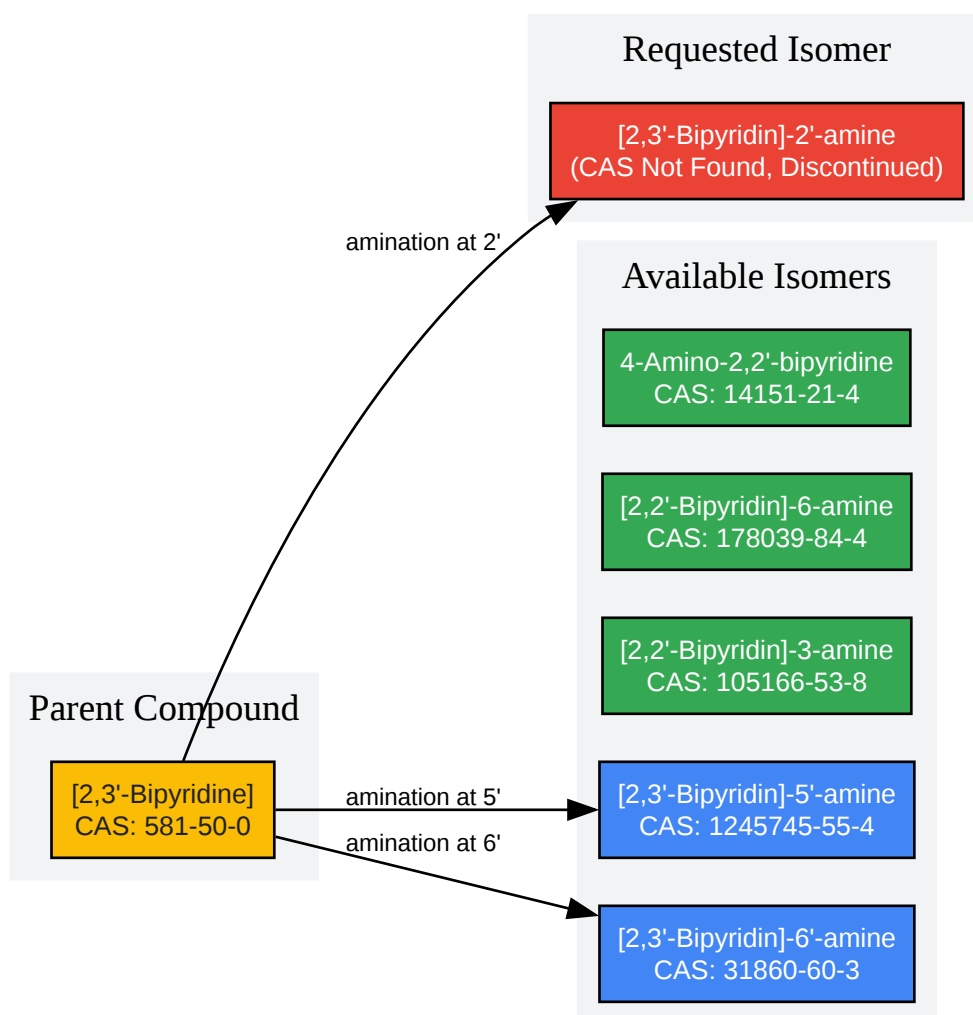
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
[2,2'-Bipyridin]-3-amine	105166-53-8	C ₁₀ H ₉ N ₃	171.20
4-Amino-2,2'-bipyridine	14151-21-4	C ₁₀ H ₉ N ₃	171.20
[2,3'-Bipyridin]-6'-amine	31860-60-3	C ₁₀ H ₉ N ₃	171.20
[2,3'-Bipyridin]-5'-amine	1245745-55-4	C ₁₀ H ₉ N ₃	171.20
[2,2'-Bipyridin]-6-amine	178039-84-4	C ₁₀ H ₉ N ₃	171.20

Table 2: Supplier Information for Aminobipyridine Isomers

Compound Name	Supplier(s)
[2,2'-Bipyridin]-3-amine	Biosynth[1], AngeneChemical[2], CymitQuimica[3], Shanghai Yuanye Bio- Technology Co., Ltd.[4], ChemScene[5]
4-Amino-2,2'-bipyridine	Biosynth[6]
[2,3'-Bipyridin]-6'-amine	Biosynth[7]
[2,3'-Bipyridin]-5'-amine	Advanced ChemBlocks[8]
[2,2'-Bipyridin]-6-amine	PubChem lists a CAS number, suggesting it may be available through specialized suppliers.

Logical Relationships of Aminobipyridine Isomers

The following diagram illustrates the structural relationship between the parent 2,3'-Bipyridine and the various aminobipyridine isomers for which information was found. This visualization clarifies the positional differences of the amine group on the bipyridine scaffold.



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Caption: Relationship between the parent [2,3'-Bipyridine] and its amino-substituted derivatives.

Methodologies and Experimental Protocols

Due to the nature of the requested information focusing on CAS numbers and suppliers, detailed experimental protocols for the synthesis or application of these compounds are beyond the scope of this guide. Researchers interested in the synthesis of bipyridine derivatives can refer to the scientific literature, which describes various synthetic routes such as Suzuki coupling, Stille coupling, and Negishi coupling reactions. A publication by Kumar et al. discusses the synthesis of bipyridines via Suzuki coupling, and a study by Liao et al. reports

on Ni-catalyzed reductive couplings of 2-halopyridines. For specific experimental details, a thorough literature review is recommended.

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